

"Safety, handling, and storage of sodium benzenesulfinate dihydrate"

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Compound of Interest

Compound Name: *Sodium Benzenesulfinate Dihydrate*

Cat. No.: *B148019*

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An In-depth Technical Guide to the Safety, Handling, and Storage of **Sodium Benzenesulfinate Dihydrate**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the critical safety protocols, handling procedures, and storage requirements for **sodium benzenesulfinate dihydrate** (CAS No: 25932-11-0). Adherence to these guidelines is essential to ensure a safe laboratory environment and maintain the integrity of the chemical for research and development applications.

Chemical and Physical Properties

Sodium benzenesulfinate dihydrate is a white to light yellow crystalline solid.^[1]

Understanding its physical and chemical properties is fundamental to its safe handling and use.

Property	Value	Source
Molecular Formula	C ₆ H ₉ NaO ₄ S	[2][3]
Molecular Weight	200.19 g/mol	[2][3]
Physical Form	Solid, Powder/Crystal	[1][3]
Melting Point	333°C	[3]
Boiling Point	339.4°C	[3]
Flash Point	159.1°C	[3]
Purity	Typically ≥98%	[3][4]

Safety and Hazard Information

The hazard classification for **sodium benzenesulfinate dihydrate** can vary between suppliers. While some reports indicate it does not meet the criteria for GHS hazard classification, others provide specific warnings.[2][5] It is prudent to handle the compound with care, assuming the hazards noted are present.

GHS Hazard Classification

A summary of commonly cited hazard statements is provided below. Users should always consult the specific Safety Data Sheet (SDS) provided by their supplier.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement(s)
Acute Toxicity (Oral)	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed.[4]
Skin Corrosion/Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation.[3][6]
Serious Eye Damage/Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation.[3][6]
Specific target organ toxicity — single exposure (Respiratory tract irritation)	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation.[3][4]

Toxicological Data

Detailed toxicological information is limited. The toxicological properties have not been fully investigated.[7] However, some safety data sheets state the substance shall not be classified as acutely toxic, a skin/eye irritant, a sensitizer, mutagenic, carcinogenic, or a reproductive toxicant.[5] Given the conflicting information, caution is advised.

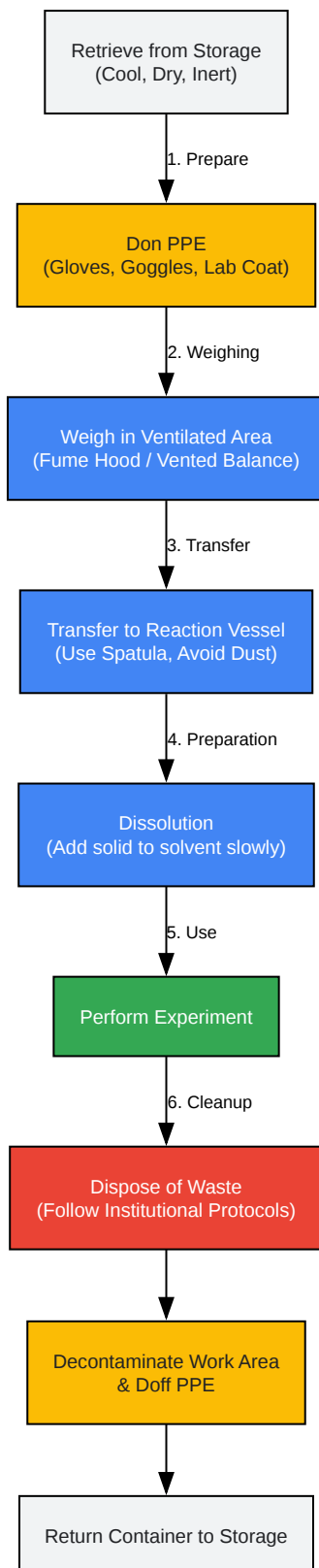
Incompatibilities and Decomposition

- Incompatible Materials: Avoid strong oxidizing agents.[5][7][8]
- Hazardous Decomposition Products: Under fire conditions, hazardous combustion products can include carbon monoxide (CO), carbon dioxide (CO₂), and sulfur oxides (SO_x).[5][7]
- Chemical Stability: The material is stable under normal ambient and anticipated storage and handling conditions.[5][8] No hazardous polymerization is expected to occur.[8]

Handling and Personal Protective Equipment (PPE)

Safe handling is paramount to minimize exposure and prevent accidents. The following workflow and protocols should be followed.

Safe Handling Workflow Diagram



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Caption: General workflow for safely handling **sodium benzenesulfinate dihydrate**.

Standard Handling Protocol

This protocol outlines the essential steps for handling the solid chemical in a laboratory setting.

Objective: To safely weigh and transfer **sodium benzenesulfinate dihydrate** for experimental use.

Materials:

- **Sodium benzenesulfinate dihydrate**
- Appropriate solvent
- Reaction vessel
- Spatula
- Weighing paper or boat
- Analytical balance within a ventilated enclosure or fume hood

Procedure:

- Preparation: Before handling, ensure the work area (fume hood or designated ventilated space) is clean and uncluttered. Confirm the location of the nearest safety shower and eyewash station.
- Personal Protective Equipment (PPE): Don appropriate PPE, including:
 - Eye Protection: Wear safety glasses with side shields or chemical safety goggles (compliant with EN 166 or OSHA 29 CFR 1910.133).^{[7][8]}
 - Hand Protection: Wear protective gloves (e.g., nitrile). Inspect gloves for integrity before use.^{[5][7]}
 - Body Protection: Wear a standard laboratory coat.^[7]

- Handling Precautions:
 - Use only in a well-ventilated area, such as a chemical fume hood, to prevent respiratory irritation.[\[5\]](#)[\[9\]](#)
 - Avoid dust formation. The enrichment of fine dust can lead to an explosion hazard.[\[5\]](#)
 - Ground/bond the container and receiving equipment to prevent electrostatic charge buildup, especially when handling large quantities.[\[5\]](#)[\[9\]](#)
 - Avoid all personal contact, including inhalation.[\[9\]](#)
- Weighing and Transfer:
 - Retrieve the container from storage and allow it to equilibrate to room temperature before opening to prevent moisture condensation.
 - Perform all weighing and transfer operations within a fume hood or ventilated balance enclosure.
 - Use a clean spatula to transfer the desired amount of solid to a weighing boat.
 - Carefully add the solid to the reaction vessel containing the solvent to minimize dust.
- Post-Handling:
 - Securely seal the chemical container immediately after use.
 - Clean any residual dust from the work surface and spatula.
 - Wash hands thoroughly after handling.[\[5\]](#)
 - Do not eat, drink, or smoke in work areas.[\[5\]](#)[\[7\]](#)

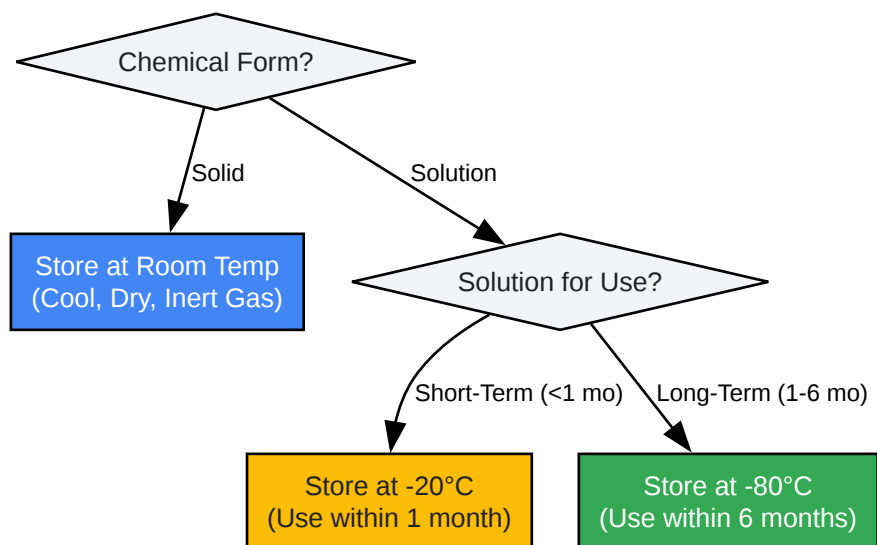
Storage

Proper storage is crucial for maintaining chemical stability and ensuring safety.

Storage Conditions for Solid and Solutions

Form	Temperature	Conditions	Duration
Solid (as supplied)	Room Temperature	Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][7] Store under an inert atmosphere.[4][10]	Long-term
Stock Solution	-20°C	Sealed storage, away from moisture.	Up to 1 month[11]
Stock Solution	-80°C	Sealed storage, away from moisture.	Up to 6 months[11]

Storage Decision Logic Diagram



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Caption: Decision logic for storing **sodium benzenesulfinate dihydrate**.

Emergency Procedures

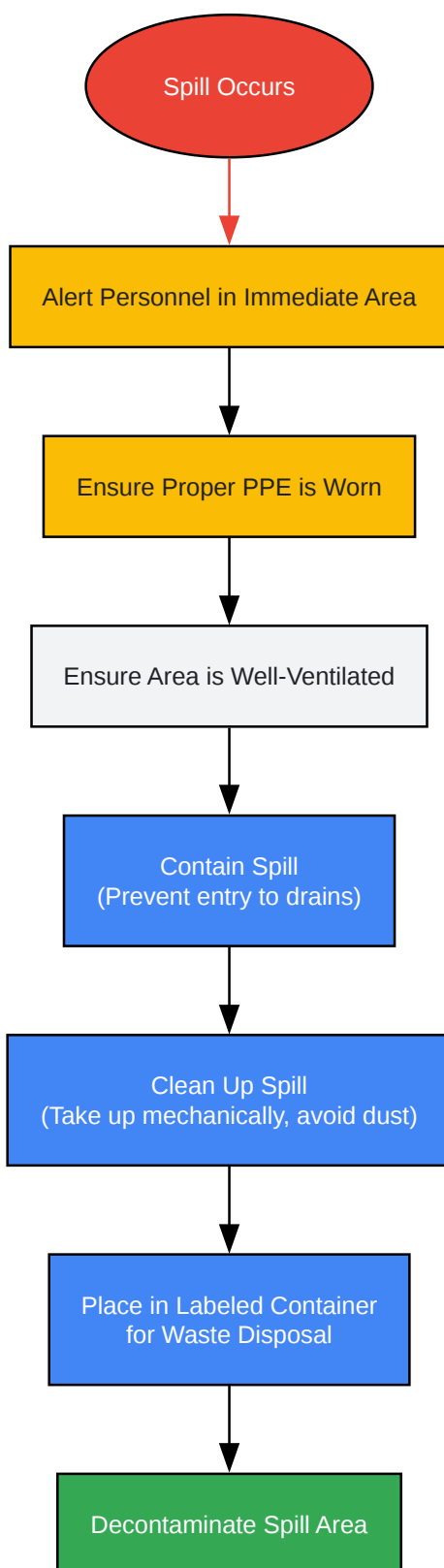
In the event of an emergency, prompt and correct action is critical.

First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Remove person to fresh air. If breathing is irregular or stopped, provide artificial respiration. Seek medical attention if symptoms occur or you feel unwell. [5] [6]
Skin Contact	Take off immediately all contaminated clothing. Wash with plenty of soap and water. If skin irritation occurs, get medical advice. [5] [6]
Eye Contact	Irrigate copiously with clean, fresh water for at least 10 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention. [5] [6]
Ingestion	Rinse mouth with water (only if the person is conscious). Do NOT induce vomiting. Seek medical attention. [5] [8]

Spill Response Protocol

For minor laboratory spills, follow this procedure. For major spills, evacuate the area and alert emergency responders.



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Caption: Step-by-step procedure for responding to a minor laboratory spill.

Spill Cleanup Method:

- Remove all ignition sources.[9]
- Avoid generating dust.[9][12]
- Take up the material mechanically (e.g., sweep up and shovel).[5][12]
- Place the collected material into a suitable, labeled container for disposal.[5][9]
- Ventilate the affected area after cleanup is complete.[5]
- Prevent spillage from entering drains or water courses.[5][9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water, foam, or ABC powder.[5]
- Unsuitable Extinguishing Media: Do not use a water jet.[5]
- Firefighter Protection: In case of fire, wear a self-contained breathing apparatus. Do not breathe fumes.[5] Fight fire with normal precautions from a reasonable distance.[5]

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